

Application Notes & Protocols: Comprehensive Characterization of 2-Chloro-3,7-dimethylquinoline

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Compound of Interest

Compound Name: 2-Chloro-3,7-dimethylquinoline

Cat. No.: B184714

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Abstract

This document provides a comprehensive guide to the analytical methods for the structural characterization and purity assessment of **2-Chloro-3,7-dimethylquinoline** (C₁₁H₁₀ClN, Mol. Wt.: 191.66 g/mol).[1] As a key intermediate in pharmaceutical synthesis and materials science, rigorous analytical verification is paramount.[2] These protocols are designed for researchers, quality control analysts, and drug development professionals, offering detailed, step-by-step methodologies for chromatographic and spectroscopic techniques. The causality behind instrumental choices and parameter selection is explained to empower users to adapt these methods as needed.

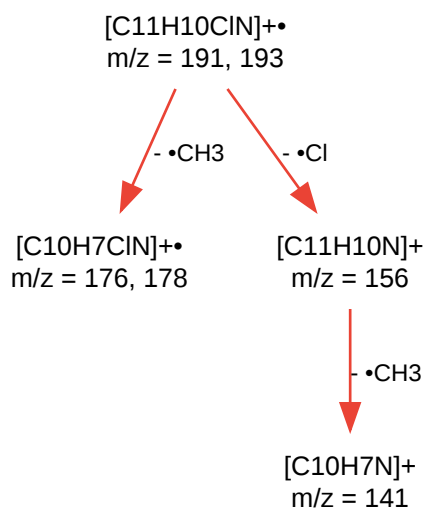
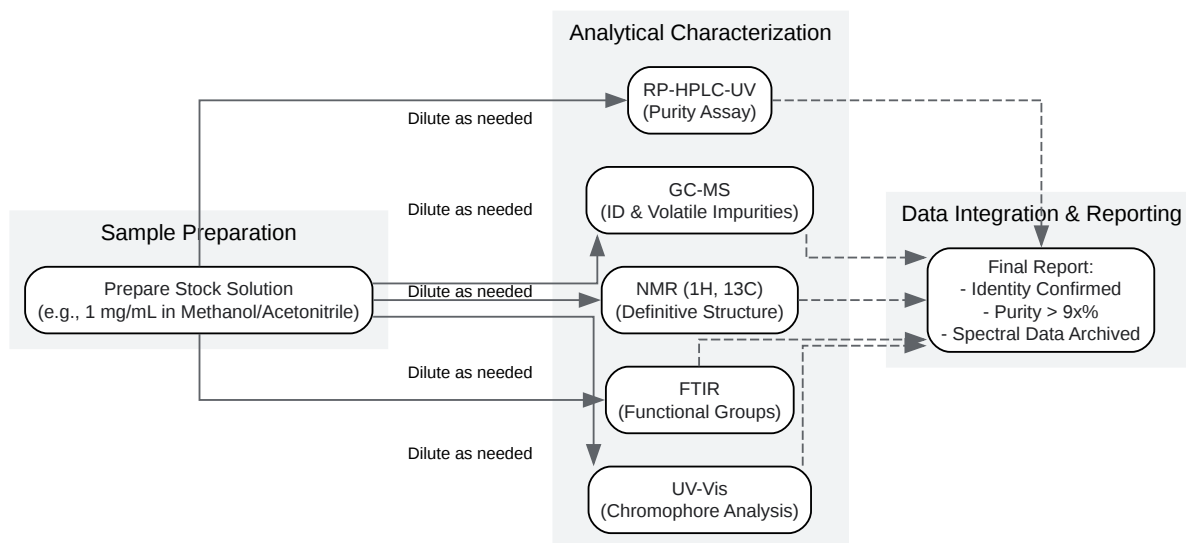
Introduction and Analytical Strategy

2-Chloro-3,7-dimethylquinoline is a substituted quinoline, a heterocyclic aromatic scaffold of significant interest in medicinal chemistry.[3] The presence of a chloro-substituent, two methyl groups, and the quinoline core dictates a multi-faceted analytical approach to confirm its identity and purity. Key analytical challenges include resolving potential isomeric impurities and verifying the precise substitution pattern on the quinoline ring.

Our strategy employs orthogonal techniques to build a complete analytical profile:

- Chromatographic Separation (Purity & Quantification): Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for purity assessment and Gas Chromatography-Mass Spectrometry (GC-MS) for volatile impurity profiling and initial identification.
- Spectroscopic Characterization (Structural Elucidation): Nuclear Magnetic Resonance (NMR) spectroscopy provides definitive structural information, Fourier-Transform Infrared (FTIR) spectroscopy confirms functional groups, Mass Spectrometry (MS) determines molecular weight and fragmentation, and UV-Vis Spectroscopy offers data on the chromophoric system.

The following workflow provides a logical sequence for the comprehensive characterization of a newly synthesized or procured batch of **2-Chloro-3,7-dimethylquinoline**.



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Sources

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- 2. Halogenated quinolines discovered through reductive amination with potent eradication activities against MRSA, MRSE and VRE biofilms - PubMed [pubmed.ncbi.nlm.nih.gov]
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